Technical Guide: Vapor Pressure & Volatility Profile of trans-2-Nonenyl Acetate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*trans-2-Nonenyl acetate*
CAS No.:	*30418-89-4*
Cat. No.:	*B1614796*

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Executive Summary & Identity Correction

Target Audience: Formulation Scientists, Drug Delivery Researchers, and Fragrance Chemists.

Objective: To define the thermodynamic volatility profile of **trans-2-Nonenyl acetate**, establishing its critical parameters for headspace analysis, controlled release systems, and lipophilic phase partitioning.

⚠️ Data Integrity Note: CAS Registry Conflict

A critical discrepancy exists in common database queries regarding this compound.

- Correct Identity:**trans-2-Nonenyl acetate** (Chemical Formula:

)[1]
- Correct CAS:30418-89-4[1]
- Erroneous CAS: The CAS 24817-51-4 is frequently misattributed to this name but actually refers to Phenethyl 2-methylbutyrate.

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- Implication: For regulatory filing and safety data sheets (SDS), ensure the CAS 30418-89-4 is utilized. This guide focuses strictly on the **trans-2-Nonenyl acetate** structure.

Physicochemical Profile

trans-2-Nonenyl acetate is a medium-chain unsaturated ester. Its volatility is characterized by a "middle note" profile, indicating intermediate persistence suitable for sustained release applications.

Property	Value	Conditions / Method
Molecular Weight	184.28 g/mol	-
Boiling Point (Standard)	228.00 °C	@ 760 mmHg
Boiling Point (Reduced)	110.00 °C	@ 2.00 mmHg
Vapor Pressure	0.046 mmHg (6.1 Pa)	@ 25 °C (Estimated)
LogP (Octanol/Water)	~4.17	High Lipophilicity
Flash Point	98.89 °C (210 °F)	Closed Cup
Odor Threshold	Low (ppb range)	Waxy, Fruity, Citrus

Vapor Pressure Thermodynamics

Understanding the vapor pressure (

) temperature dependence is vital for predicting stability in storage and release rates in transdermal or inhalation devices.

Enthalpy of Vaporization ( ) Derivation

Using the Clausius-Clapeyron relation and the two experimental boiling points identified, we can derive the enthalpy of vaporization, a critical value for thermal stability modeling.

Data Points:

- (

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),

- (

),

Calculation:

Solving for

yields approximately 79.6 kJ/mol. This high enthalpy value confirms that **trans-2-Nonenyl acetate** requires significant energy to volatilize, supporting its use as a "heart note" or fixative in formulations where rapid evaporation is undesirable.

Volatility Implications for Formulations

- Headspace Saturation: At 25°C, the saturated vapor concentration (

) is approximately

  . In a closed drug vial, this concentration is sufficient to cause cross-contamination if stoppers are not chemically resistant.

- Phase Partitioning: With a LogP > 4, the compound will partition 10,000:1 into lipid phases vs. aqueous phases. In emulsion-based drug delivery, the volatility is effectively suppressed by the lipid phase (Raoult's Law deviation), significantly extending release time compared to aqueous solutions.

Experimental Methodologies

To validate these theoretical values in a specific matrix (e.g., a hydrogel or cream), the following protocols are recommended.

Protocol: Gas Saturation Method (Transpiration)

For compounds with

, static methods are often inaccurate. The Gas Saturation method is the "Gold Standard."

Workflow:

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- Saturation: Inert gas (

) flows through a thermostated column coated with **trans-2-Nonenyl acetate**.
- Equilibrium: Flow rate must be slow enough to ensure the gas is saturated with the analyte vapor.
- Collection: The gas stream passes through a cold trap or adsorbent tube (Tenax TA).
- Quantification: The trap is desorbed into a GC-MS for mass quantification (

).
- Calculation:

  .

Protocol: Dynamic Headspace GC (DHS)

For rapid volatility screening in formulations.

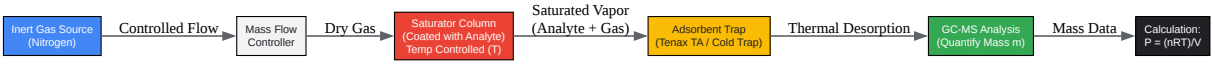
- Sample Prep: Place 1g of formulation in a 20mL headspace vial.
- Incubation: Equilibrate at 37°C (skin temp) for 30 mins.
- Extraction: Purge headspace onto a trap or use SPME (PDMS fiber recommended due to lipophilicity).
- Analysis: GC-FID/MS. Use Kovats Retention Index (RI) for confirmation.[2]
  - Expected RI (Polar Column): ~1600–1650[3][4]
  - Expected RI (Non-Polar Column): ~1300–1350

Visualization of Volatility Dynamics

Diagram 1: Vapor Pressure Measurement Workflow (Gas Saturation)

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This diagram illustrates the apparatus setup required to measure the low vapor pressure of **trans-2-Nonenyl acetate** accurately.

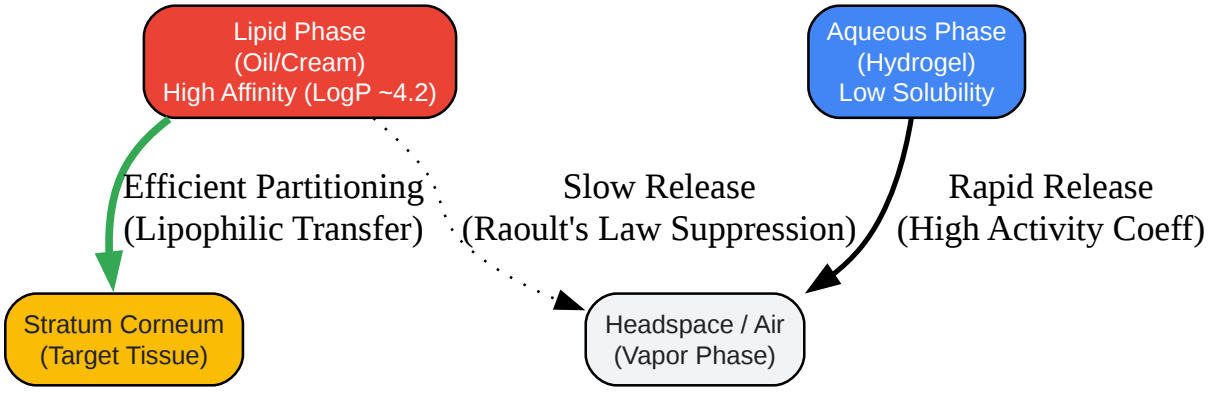


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Caption: Schematic of the Gas Saturation Method. Nitrogen gas carries the analyte vapor from a temperature-controlled saturator to a trap for quantification, allowing precise calculation of vapor pressure.

Diagram 2: Phase Partitioning & Release Kinetics

This diagram depicts how the high LogP of **trans-2-Nonenyl acetate** influences its volatility release from different drug delivery matrices.



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Caption: Volatility suppression mechanism. The compound's high affinity for lipid phases (red) significantly retards evaporation into the headspace compared to aqueous phases (blue), while enhancing transfer to lipophilic biological targets (yellow).

Applications & Implications

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While primarily a flavor/fragrance ingredient, the volatility characteristics of **trans-2-Nonenyl acetate** serve as a model for lipophilic bioactive esters in drug development.

- Pheromone & Bioactive Delivery: As a component in various insect pheromone systems (e.g., Scirpophaga species), its controlled volatility is critical for sustained biological signaling. In agriculture, it is formulated in slow-release dispensers (septum or capillary) where release rates are governed by the vapor pressure (

) and membrane permeability.

- Malodor Masking (Cosmeceuticals): Its structural analog, trans-2-Nonenal, is responsible for "aging odor" (greasy/grassy). **trans-2-Nonenyl acetate** can be used in competitive binding or masking formulations due to its similar volatility but pleasant fruity profile.

- Transdermal Permeation: Due to its MW (<500 Da) and LogP (4-5), it possesses ideal properties for penetrating the Stratum Corneum. It may act as a permeation enhancer for other actives by fluidizing skin lipids.

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